Quantitative Selectivity Profile of WH-4-023

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Compound Focus: **WH-4-023**

Cat. No.: S548126

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The table below summarizes the key potency data for **WH-4-023** from cell-free biochemical assays [1] [2].

Target Kinase / Kinase Group	IC$_{50}$ (nM)	Key Selectivity Notes
Lck	2	Primary target; part of the Src family kinases.
Src	6	Primary target; often tested against multiple Src family members.
SIK1	10	Member of the Salt-Inducible Kinase family.
SIK2	22	Member of the Salt-Inducible Kinase family.
SIK3	60	Member of the Salt-Inducible Kinase family.
p38α	--	Reported >300-fold selectivity vs. Lck/Src.
KDR (VEGFR2)	--	Reported >300-fold selectivity vs. Lck/Src.

Functional Role in Cellular Research

In cellular studies, **WH-4-023** demonstrates specific functional effects by inhibiting its target kinases:
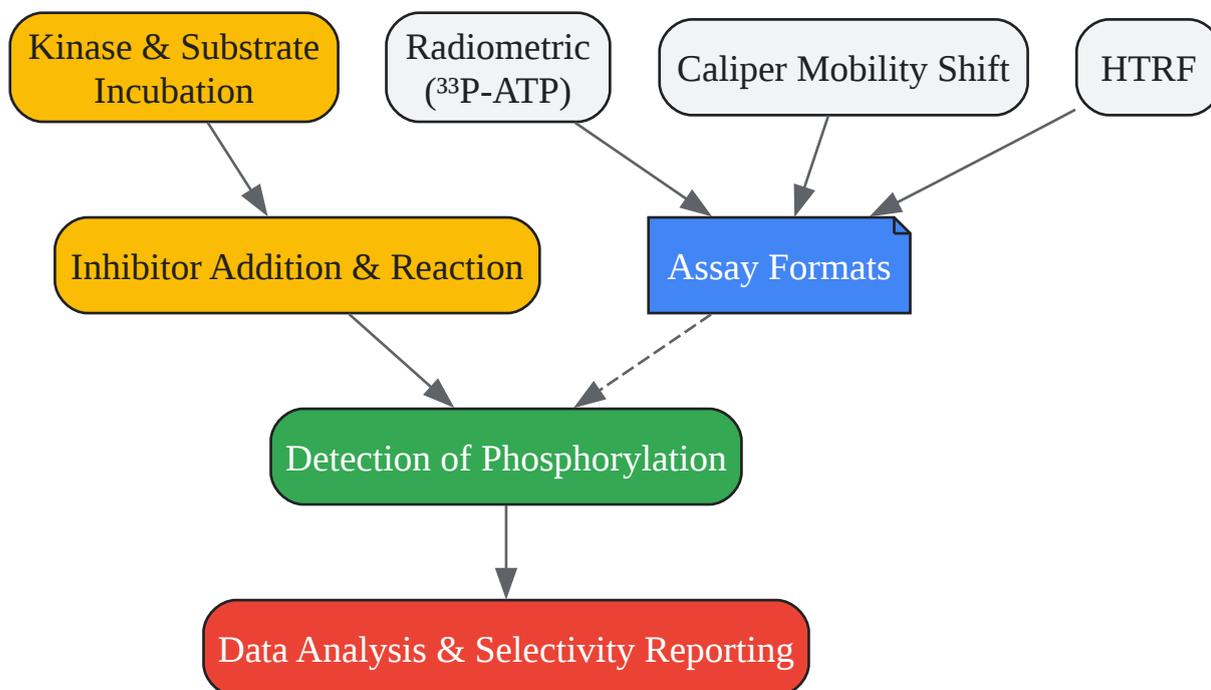
- **Cardiac Fibrosis Research**: A high-content screen showed that **WH-4-023** significantly reduced the expression of key fibrotic markers (procollagen I, α-smooth muscle actin (αSMA), and F-actin) in human cardiac fibroblasts treated with TGFβ, a profibrotic stimulus. This suggests a potent anti-fibrotic effect [3].
- **Pluripotent Stem Cell Maintenance**: **WH-4-023** is used in specific combination cocktails to support the self-renewal of naive human embryonic stem cells (hESCs) [2]. Its role in inhibiting Src family kinases is likely crucial for maintaining this pluripotent state.

Kinase Panel Screening Methodologies

The selectivity profile of a compound like **WH-4-023** is typically determined through standardized kinase panel screening services. The table below compares two major providers and their common assay formats [4] [5].

Service Provider / Feature	Reaction Biology	Promega
Example Panel Size	700+ kinases	24 kinases (General Panel)
Common Assay Formats	HotSpot (radiometric), ^{33}PanQinase (radiometric), HTRF probe displacement	Not specified in detail; optimized for 384-well plates
Typical Readout	% Inhibition at single [compound], or IC_{50} values	% Inhibition at single [compound], or dose-response
Key Advantage	Very broad coverage of the kinome; specialty mutant panels	Ideal for initial, broad profiling with a manageable kinase set

The experimental workflow for generating kinase selectivity data generally follows these key stages, from assay setup to data interpretation [6] [4]:

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┌──────────────────┐   ┌──────────────┐   ┌─────────────────────┐   ┌────────┐
│ Kinase & Substrate│   │ Radiometric  │   │ Caliper Mobility    │   │  HTRF  │
│    Incubation     │   │ ($^{33}$P-ATP)│   │      Shift          │   │        │
└──────────────────┘   └──────────────┘   └─────────────────────┘   └────────┘
         │                      │                   │                    │
         ▼                      └──────────►┌────────────────┐◄──────────┘
┌──────────────────────────┐               │  Assay Formats │
│ Inhibitor Addition &     │               └────────────────┘
│       Reaction           │                   │      ┆
└──────────────────────────┘                   │      ┆
         │                                      ▼      ▼
         └──────────────►┌───────────────────────────────┐
                         │  Detection of Phosphorylation │
                         └───────────────────────────────┘
                                       │
                                       ▼
                         ┌───────────────────────────────────┐
                         │ Data Analysis & Selectivity       │
                         │           Reporting               │
                         └───────────────────────────────────┘
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Interpreting Selectivity Data

For research and drug development, correctly interpreting selectivity data is crucial [6] [7].

- **Multi-Targeted Activity Can Be Beneficial**: Inhibiting a specific set of kinases involved in the same disease pathway can enhance efficacy, as seen with other successful kinase drugs [6].
- **Cellular Context Matters**: Biochemical IC_{50} values show direct binding to a purified kinase. Effects in cells can differ due to factors like cellular uptake, expression levels of kinases, and complex signaling network feedback [6] [3].
- **Use Appropriate Metrics**: Simple metrics like the **Standard Selectivity Score (S)** calculate the fraction of kinases inhibited beyond a certain threshold. More sophisticated metrics like the **Window Score (WS)** and **Ranking Score (RS)** account for the potency differences between primary and off-targets, providing a more nuanced view [7].

Research Applications and Considerations

Based on its profile, **WH-4-023** is a suitable tool compound for:

- **Highly specific inhibition of Lck and Src** in biochemical and cellular assays.

- **Studying the role of SIK family kinases** without major interference from a large number of off-targets.
- **Use in complex biological systems** like stem cell culture and fibroblast signaling, where its selectivity helps in attributing observed effects to the intended targets [3] [2].

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